

Application of UHPLC for Trace Level Detection of N-Nitroso-Ramipril

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Compound of Interest

Compound Name: *N-nitroso-ramipril*

CAS No.: 3028194-80-8

Cat. No.: B16080568

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Application Note

Introduction

Ramipril is a widely prescribed angiotensin-converting enzyme (ACE) inhibitor used for the treatment of hypertension and heart failure.[1] Like other pharmaceutical products containing a secondary amine moiety, ramipril is susceptible to nitrosation, leading to the formation of the **N-nitroso-ramipril** impurity.[1][2][3] N-nitrosamines are a class of compounds that are considered potent genotoxic impurities and potential human carcinogens, making their detection and quantification at trace levels a critical aspect of pharmaceutical quality control.[4] Regulatory bodies worldwide have set stringent limits on the presence of nitrosamine impurities in drug products.

This application note describes a sensitive and specific method for the trace level detection and quantification of **N-nitroso-ramipril** in ramipril tablets using Ultra-High-Performance Liquid Chromatography (UHPLC) coupled with tandem mass spectrometry (MS/MS). The methodology presented is designed to meet the rigorous requirements for sensitivity and accuracy in line with regulatory expectations.

Quantitative Data Summary

The performance of the UHPLC-MS/MS method for the quantification of **N-nitroso-ramipril** is summarized in the table below. The data is compiled from validated methods for **N-nitroso-ramipril** and other analogous nitrosamine drug substance-related impurities (NDSRIs).

Parameter	Typical Performance
Limit of Detection (LOD)	0.03 ng/mL (Estimated)
Limit of Quantification (LOQ)	0.10 ng/mL
Linearity Range	0.10 ng/mL - 10.0 ng/mL
Correlation Coefficient (r^2)	> 0.998
Accuracy (% Recovery)	90% - 110%
Precision (% RSD)	< 15%

Experimental Protocols

Standard and Sample Preparation

a. Standard Stock Solution (100 µg/mL): Accurately weigh approximately 10 mg of **N-nitroso-ramipril** reference standard and dissolve in 100 mL of methanol.[\[5\]](#) This stock solution should be stored at 2-8 °C and is stable for at least two months.[\[5\]](#)

b. Intermediate and Calibration Curve Solutions: Prepare a series of calibration standards by serially diluting the stock solution with a mixture of acetonitrile and water (80:20 v/v) to achieve concentrations ranging from 0.08 ng/mL to 8.0 ng/mL.[\[5\]](#)

c. Sample Preparation (Ramipril Tablets):

- Homogenize a sufficient number of ramipril tablets to obtain a representative powder.
- Accurately weigh a portion of the homogenized powder equivalent to approximately 50 mg of ramipril into a centrifuge tube.

- Add a suitable volume of diluent (e.g., methanol or acetonitrile/water) to extract the **N-nitroso-ramipril**.
- Vortex the mixture for several minutes to ensure complete dissolution and extraction.
- Centrifuge the sample to pelletize insoluble excipients.
- Filter the supernatant through a 0.22 µm syringe filter into a UHPLC vial for analysis.

UHPLC-MS/MS Method

a. Chromatographic Conditions:

Parameter	Condition
UHPLC System	Waters ACQUITY UPLC I-Class PLUS or equivalent
Column	Waters ACQUITY HSS T3 (2.1 x 100 mm, 1.8 µm) or equivalent
Mobile Phase A	0.1% Formic Acid in Water
Mobile Phase B	0.1% Formic Acid in Methanol
Flow Rate	0.4 mL/min
Column Temperature	40 °C
Injection Volume	5 - 30 µL
Gradient Elution	A time-based gradient should be optimized to ensure separation of N-nitroso-ramipril from the ramipril active pharmaceutical ingredient (API) and other potential impurities.

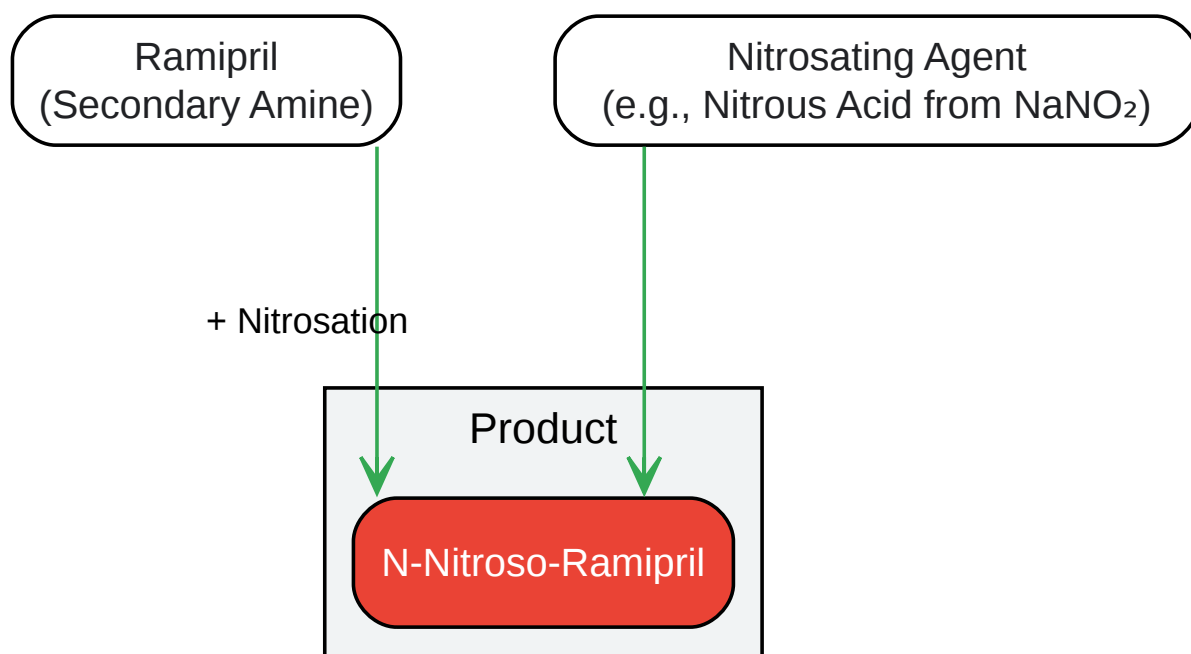
b. Mass Spectrometry Conditions:

Parameter	Condition
Mass Spectrometer	Waters Xevo TQ-XS, Sciex QTrap 5500 or equivalent
Ionization Mode	Electrospray Ionization (ESI), Positive
Scan Type	Multiple Reaction Monitoring (MRM)
Capillary Voltage	3.5 kV
Source Temperature	500 °C
MRM Transitions	N-Nitroso-Ramipril:- Q1: 446.15 m/z, Q3: 234.1 m/z (Quantifier)[5]- Q1: 446.15 m/z, Q3: 156.1 m/z (Qualifier)[5]

Visualizations

Formation Pathway of N-Nitroso-Ramipril

The following diagram illustrates the chemical reaction leading to the formation of **N-nitroso-ramipril** from the parent drug substance, ramipril, in the presence of a nitrosating agent. This reaction typically occurs under acidic conditions where nitrite salts are converted to nitrous acid.

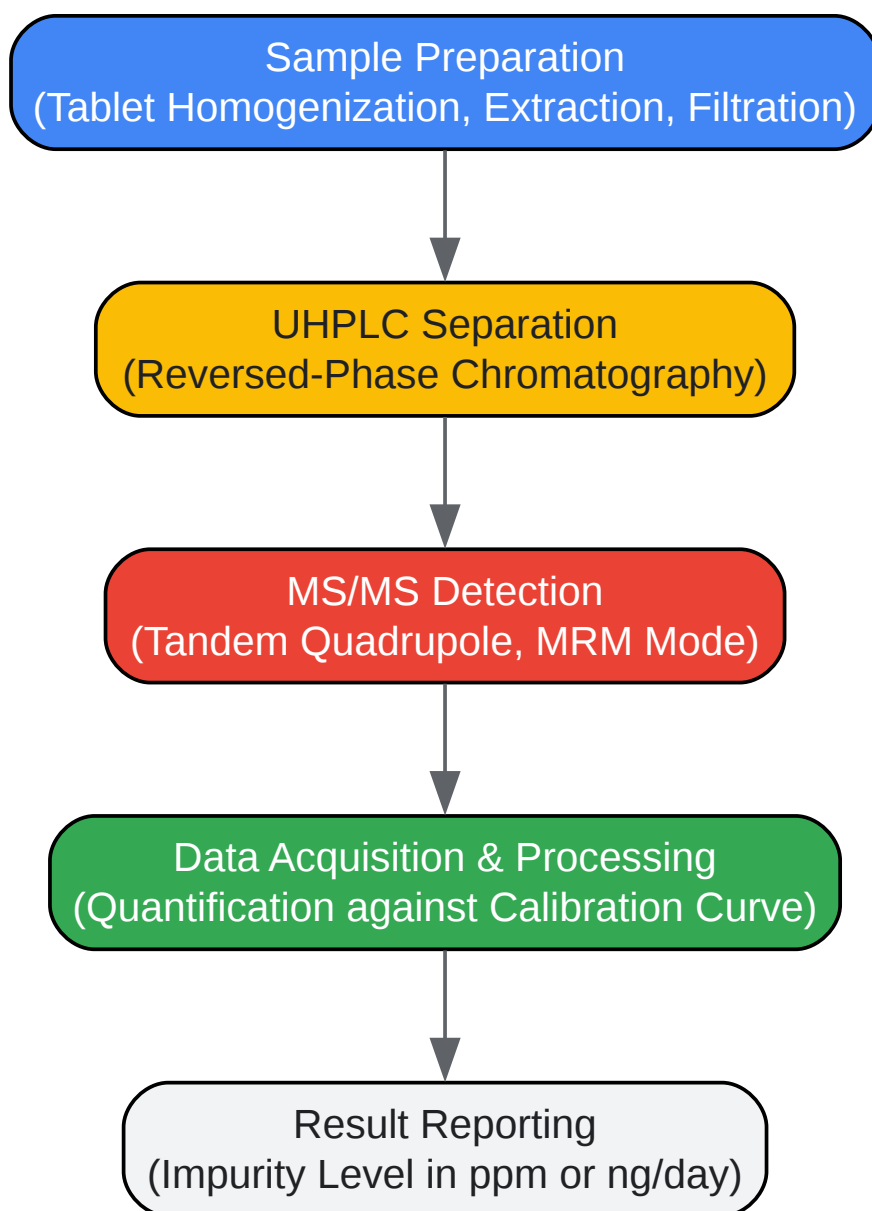


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Caption: Formation of **N-Nitroso-Ramipril** from Ramipril.

Experimental Workflow

This diagram outlines the general workflow for the analysis of **N-nitroso-ramipril** in a pharmaceutical sample, from sample preparation to data analysis.



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Caption: UHPLC-MS/MS workflow for **N-Nitroso-Ramipril** analysis.

Conclusion

The described UHPLC-MS/MS method provides a robust, sensitive, and specific protocol for the trace level detection and quantification of **N-nitroso-ramipril** in pharmaceutical formulations. The low limit of quantification allows for the monitoring of this impurity at levels well below the acceptable intake limits set by regulatory agencies. The implementation of such

analytical procedures is essential for ensuring the safety and quality of ramipril-containing drug products for patients.

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